

# Technical Support Center: Challenges in Removing Kri Paste for Retreatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Kri paste*

Cat. No.: *B1172498*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with the removal of **Kri paste** during endodontic retreatment experiments.

## Troubleshooting Guides and FAQs

This section addresses specific issues that may arise during the removal of **Kri paste**, a non-setting, iodoform-based root canal filling material. While generally considered easier to remove than hardened pastes, complete removal can be challenging and is crucial for successful retreatment.<sup>[1]</sup>

### Frequently Asked Questions (FAQs)

Q1: Why is it crucial to completely remove **Kri paste** during retreatment?

A1: Remnants of **Kri paste** or any iodoform-based medicament can have several negative impacts on the outcome of retreatment:

- **Interference with New Filling Material:** Leftover paste can compromise the seal of the new root canal filling material, potentially leading to microleakage and reinfection.
- **Inhibition of Sealer Penetration:** Remnants on the root canal walls can prevent the new sealer from penetrating the dentinal tubules, which is essential for a three-dimensional seal.

- **Compromised Disinfection:** The remaining paste can harbor bacteria and prevent irrigants and medicaments from effectively disinfecting the entire root canal system.
- **Inaccurate Working Length Determination:** Residual paste at the apex can lead to an incorrect determination of the working length, resulting in an inadequate new filling.

Q2: What are the primary challenges encountered when removing **Kri paste**?

A2: While **Kri paste** does not set into a hard mass, challenges can arise from:

- **Paste Consistency:** The oily or pasty consistency can make it difficult to engage with files and remove it cleanly from the canal walls.
- **Anatomical Complexities:** The paste can be forced into canal irregularities, fins, and lateral canals, making mechanical removal difficult.
- **Radiopacity:** While **Kri paste** is radiopaque, thin layers of remnants may not be easily visible on radiographs, leading to a false sense of complete removal.
- **Lack of a Specific Solvent:** There is no universally agreed-upon solvent that effectively dissolves iodoform-based pastes without potential toxicity.

Q3: What is the recommended initial approach for **Kri paste** removal?

A3: The initial approach should be mechanical, aiming to remove the bulk of the paste from the coronal and middle thirds of the canal.

- **Coronal Flaring:** Use Gates-Glidden drills or rotary files with a brushing motion to create straight-line access and remove the coronal portion of the paste.
- **Hand Files:** Employ Hedström files (H-files) in a circumferential filing motion to engage and withdraw the paste. The sharp flutes of H-files are effective at hooking into the soft material.
- **Copious Irrigation:** Throughout the mechanical removal process, use copious irrigation with sodium hypochlorite (NaOCl) to help flush out dislodged paste particles.

Troubleshooting Common Problems

Problem	Possible Cause	Recommended Solution
Inability to advance files to the working length.	The paste is compacted in the apical third.	<ul style="list-style-type: none"><li>- Use small, pre-curved K-files to gently negotiate through the paste.</li><li>- Consider using a solvent sparingly on the tip of the file to soften the apical plug.</li><li>- Ultrasonic activation of the file can help break up the compacted paste.</li></ul>
Persistent presence of paste on canal walls after instrumentation.	The oily vehicle of the paste adheres strongly to the dentin.	<ul style="list-style-type: none"><li>- Use a final irrigation protocol with a chelating agent like EDTA to help remove the inorganic components of the paste.</li><li>- Activate the irrigant with ultrasonics or sonics to enhance its cleaning efficacy.</li><li>- Consider using a final rinse with a surfactant or alcohol to help dissolve the oily residue.</li></ul>
Radiographic evidence of remnants post-instrumentation.	Incomplete removal from anatomical irregularities.	<ul style="list-style-type: none"><li>- Re-instrument the canal with a slightly larger file size.</li><li>- Utilize flexible rotary files that can better adapt to the canal's anatomy.</li><li>- Employ advanced irrigation techniques such as the EndoVac or RinsEndo systems for improved debridement.</li></ul>
Difficulty in removing paste from curved canals.	Risk of canal transportation or perforation with aggressive instrumentation.	<ul style="list-style-type: none"><li>- Use pre-curved hand files and a gentle watch-winding motion.</li><li>- Employ flexible Nickel-Titanium (NiTi) rotary files designed for curved canals.</li><li>- Avoid excessive force</li></ul>

and let the instruments do the work.

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## Experimental Protocols

### Protocol 1: Mechanical Removal of **Kri Paste**

Objective: To remove the bulk of **Kri paste** from the root canal system using mechanical instrumentation.

#### Materials:

- Endodontic hand files (K-files and H-files)
- Gates-Glidden drills or rotary orifice shapers
- Endodontic irrigation needles
- Sodium Hypochlorite (NaOCl) solution (2.5% - 5.25%)
- EDTA solution (17%)

#### Procedure:

- Establish straight-line access to the root canals.
- Use Gates-Glidden drills in a brushing motion away from the furcation to remove the paste from the coronal third of the canal.
- Select an H-file that loosely fits in the canal and use a circumferential filing motion to engage and remove the paste from the middle third.
- Irrigate the canal copiously with NaOCl after each instrument use to flush out debris.
- Gently introduce a small K-file to negotiate the apical third, using a watch-winding motion to break up and loosen the paste.

- Continue to use progressively larger H-files to remove the remaining paste, always accompanied by copious irrigation.
- Perform a final rinse with EDTA to remove the smear layer and any remaining inorganic components of the paste.

#### Protocol 2: Evaluation of Canal Cleanliness after **Kri Paste** Removal

Objective: To assess the efficacy of a removal protocol by examining the canal walls for paste remnants.

##### Materials:

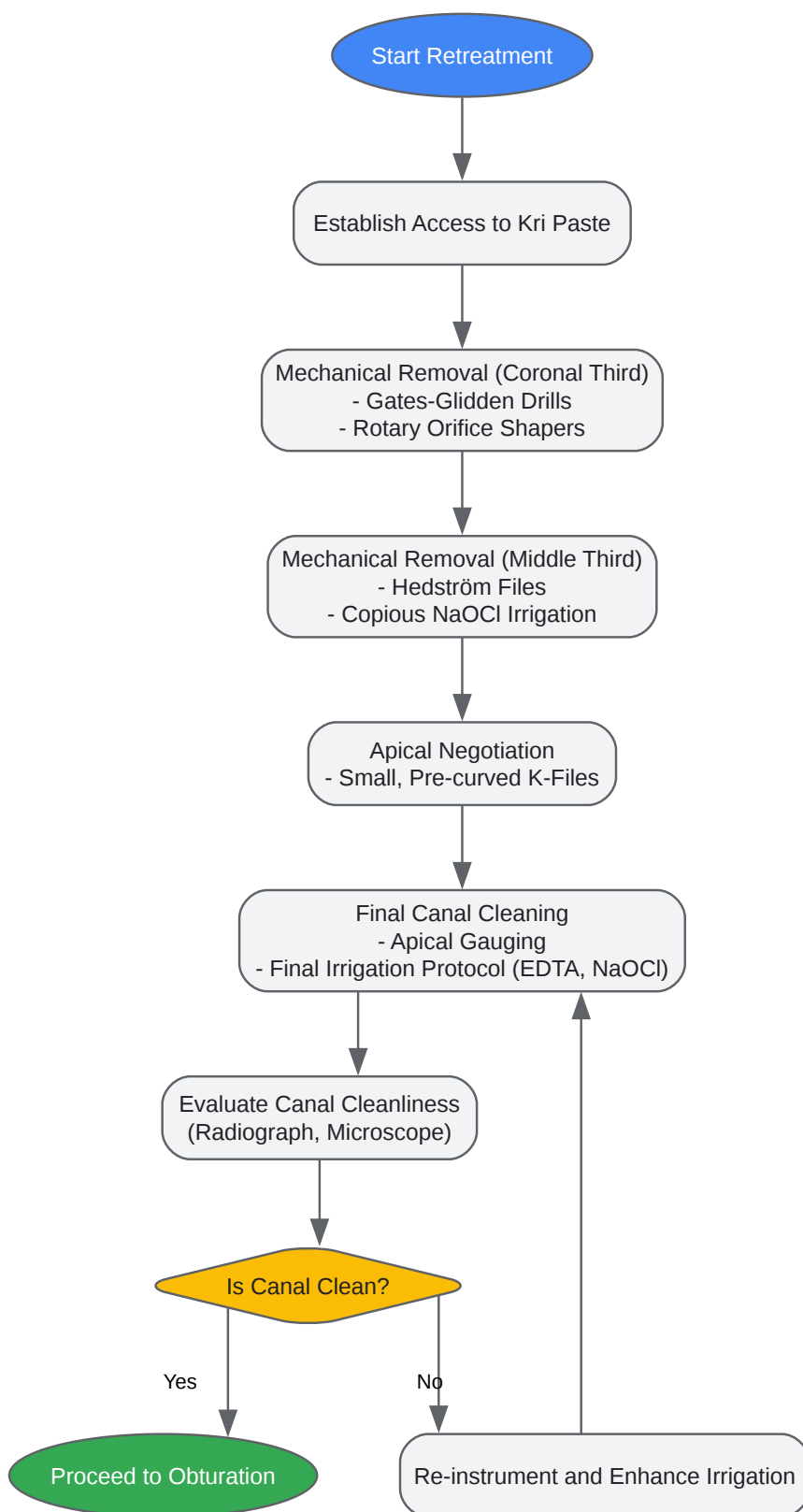
- Extracted teeth previously filled with **Kri paste**
- Micro-computed tomography (micro-CT) scanner or Scanning Electron Microscope (SEM)
- Software for image analysis

##### Procedure:

- Perform the chosen **Kri paste** removal protocol on the extracted teeth.
- For Micro-CT analysis:
  - Scan the teeth before and after the removal procedure.
  - Use image analysis software to quantify the volume of remaining paste in the root canal system.
- For SEM analysis:
  - Section the teeth longitudinally.
  - Prepare the specimens for SEM by coating them with a conductive material (e.g., gold-palladium).

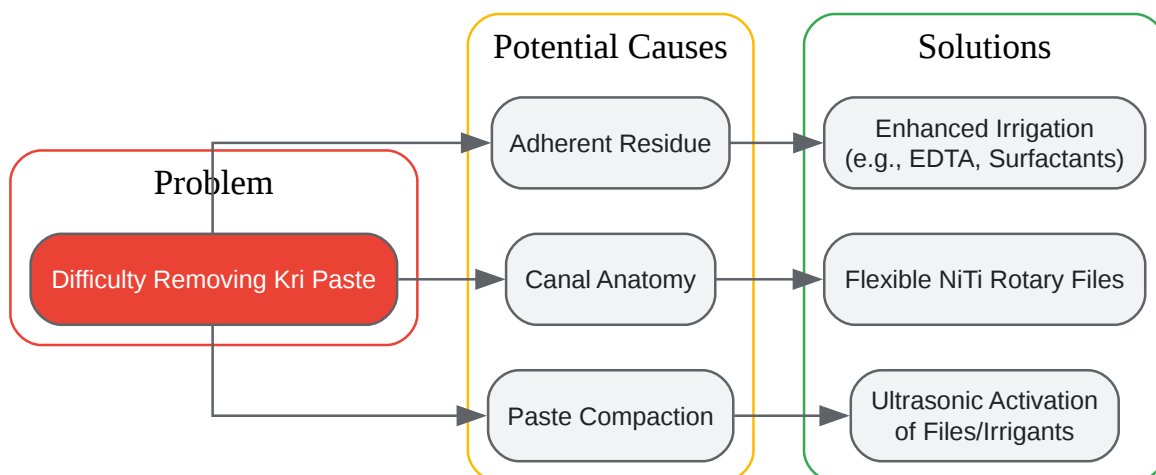
- Examine the canal walls at different magnifications to qualitatively assess the presence and location of **Kri paste** remnants.

## Visualizations



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Caption: Workflow for the systematic removal of **Kri paste**.



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Caption: Troubleshooting logic for **Kri paste** removal challenges.

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## References

- 1. aapd.org [aapd.org]
- To cite this document: BenchChem. [Technical Support Center: Challenges in Removing Kri Paste for Retreatment]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172498#challenges-in-removing-kri-paste-for-retreatment\]](https://www.benchchem.com/product/b1172498#challenges-in-removing-kri-paste-for-retreatment)

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